

chromium III acetate hydrate chemical composition

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Compound Focus: Chromium(III) acetate

CAS No.: 39430-51-8

Cat. No.: S1900541

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Chemical Composition and Key Properties

The following table summarizes the core chemical and physical properties of **Chromium(III) Acetate Hydroxide**, which is consistent with the basic acetate hydrate form.

| Property | Details |
|----------------------------|--|
| Common Names | Chromic acetate; Chromium(III) acetate hydrate; Basic chromium acetate [1] [2] [3] |
| CAS Registry No. | 39430-51-8 [3] |
| Molecular Formula (common) | Often represented as $\text{Cr}_3(\text{OH})_2(\text{CH}_3\text{COO})_7$ or $\text{C}_{14}\text{H}_{32}\text{Cr}_3\text{O}_{16}$ [2] [3] |
| IUPAC Name | Chromium(III) acetate hydrate [1] |
| Appearance | Dark blue to blueish-green or grayish-green powder [1] [2] |
| Solubility in Water | 675 g/L at 20°C [2] |
| Melting Point | > 400 °C (decomposes to Chromium oxide) [2] |

| Property | Details |
|----------|---|
| Density | ~1.28 - 1.662 g/cm ³ [1] [2] |

Synthesis Protocol

The provided search results detail a modern preparation method that offers advantages over traditional routes using sodium acetate and chromium sulfate [4].

Title: Preparation of Chromium Acetate via Reaction of Chromic Oxide with Acetic Acid [4]

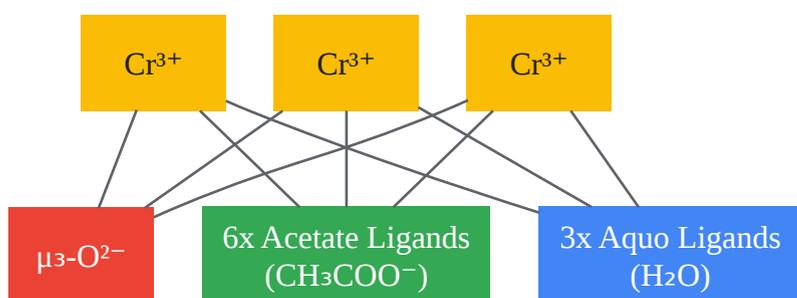
- **Key Principle:** This method uses acetic acid and chromium oxide (CrO₃) in the presence of a specialized initiator, simplifying the process and yielding a granular product that is easier to purify and handle [4].
- **Required Materials:**
 - **Reactants:** Acetic acid, Chromium oxide (CrO₃), Initiator (e.g., Hydrazine hydrate), Deionized water.
 - **Equipment:** Reaction kettle with heating and stirring capabilities, Stainless steel filtration setup, Up-down breathable drying screen (e.g., stainless steel sieve).
- **Step-by-Step Procedure:**
 - **Charge Reactants:** Add acetic acid, chromium oxide, the initiator, and water into the reaction kettle.
 - **Reaction:** Heat the mixture to **70–80 °C** with constant stirring. Maintain this temperature with agitation for **6 hours** to complete the salt-forming reaction [4].
 - **Crystallization:** Stop heating and allow the product crystals to form.
 - **Isolation and Drying:** Separate the crystals via filtration. Dry the granular product using an up-down breathable drying screen and finally screen it to a consistent particle size [4].
- **Molar Ratio:** The optimal molar ratio is Acetic acid : Water : Chromium oxide : Initiator = **2 : 30 : (0.5–0.65) : (0.4–1)** [4].

This method is noted for its operational convenience, suitability for industrial scale-up, and production of a high-purity, low-dust particulate product [4].

Structure and Characterization

The defining feature of **Chromium(III) acetate** is its trinuclear "basic acetate" structure, which it shares with similar compounds of iron and manganese [1].

- **Molecular Structure:** The core unit is a cation where **three chromium(III) ions** are arranged in an octahedral geometry. They are held together by a central, triply-bridging **μ_3 -oxo ligand (O^{2-})**, six surrounding **acetate ligands (CH_3COO^-)** that bridge each pair of chromium atoms, and three terminal **water ligands (H_2O)** [1]. There is little evidence for a simple, mononuclear " $Cr(CH_3COO)_3$ " compound [1].



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Structure of the basic chromium acetate trimer core.

- **Characterization Techniques:**
 - **X-ray Diffraction (XRD):** Used for quantitative phase analysis and confirming the crystalline structure [5].
 - **Infrared (IR) Spectroscopy:** Useful for identifying functional groups and bonding, with specific spectra available for the compound (CAS 39430-51-8) [6].

Research and Industrial Applications

The unique structure of **chromium(III) acetate** hydroxide makes it valuable in several fields:

- **Catalysis:** Serves as an **oxidation catalyst** and is used in the synthesis of organic compounds like monoacylglycerols [3]. Its trinuclear structure is a model for studying catalytic processes [1].
- **Industrial Processes:** Used as a **mordant in dyeing**, in **tanning**, and in the **polymer industry** [2] [3].
- **Environmental Science:** Research explores its role in the immobilization of chromium in cementitious materials, as the Cr(III) oxidation state is less toxic and less mobile than Cr(VI) [5].
- **Materials Science:** Acts as a precursor for producing high-purity chromium compounds, catalysts, and nanoscale materials [2].

The distinctive trinuclear structure of **chromium(III) acetate** hydrate is key to its chemical behavior and utility. The synthesis protocol offers a reliable path for its production.

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